

Essential Safety and Logistics for Handling Medorinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Medorinone

Cat. No.: B1234610

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Medorinone**, a cardiotonic agent that has been shown to inhibit platelet aggregation.^[1] As this product is intended for research use only, adherence to these guidelines is crucial for laboratory safety.^[1]

Quantitative Data Summary

A summary of the key physical and chemical properties of **Medorinone** is provided in the table below. This information is essential for safe handling, storage, and experimental planning.

Property	Value	Source
Chemical Formula	C ₉ H ₈ N ₂ O	[1] [2] [3]
Molecular Weight	160.17 g/mol	[2] [3]
CAS Number	88296-61-1	[1] [2] [3]
Appearance	Solid powder	[1]
Melting Point	246-248 °C	[3]
Boiling Point (Predicted)	371.2 ± 42.0 °C	[3]
Density (Predicted)	1.217 ± 0.06 g/cm ³	[3]
Hazard Class	IRRITANT	[3]

Personal Protective Equipment (PPE)

Due to its classification as an irritant, appropriate personal protective equipment must be worn at all times when handling **Medorinone**. The following PPE is recommended:

- **Eye and Face Protection:** Chemical safety goggles and a face shield should be worn to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. It is advisable to double-glove for added protection.
- **Body Protection:** A laboratory coat or a disposable gown should be worn to prevent skin contact.
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-approved respirator is necessary.

Operational and Disposal Plans

Handling and Storage: **Medorinone** should be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. It is stable for several weeks at

ambient temperature during shipping.[1] For short-term storage, keep the compound in a dry, dark place at 0-4°C.[1] For long-term storage, it should be stored at -20°C.[1]

Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- In case of inhalation: Move the individual to fresh air.
- In case of ingestion: Do not induce vomiting.

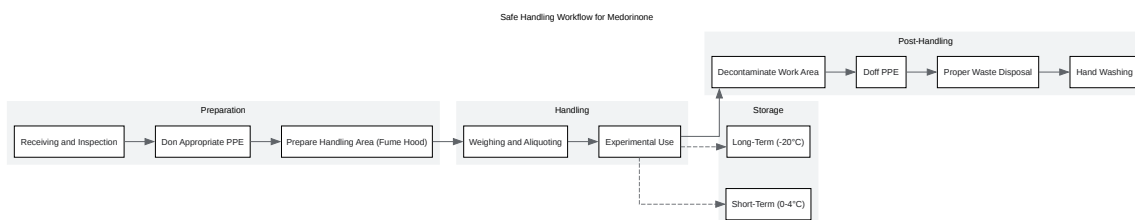
In all cases of exposure, seek immediate medical attention.

Spill Management: In the event of a spill, evacuate the area and prevent the spread of the dust. Wear appropriate PPE, including respiratory protection. Gently cover the spill with an inert absorbent material, such as vermiculite or sand. Collect the absorbed material into a sealed container for proper disposal.

Disposal: All waste materials contaminated with **Medorinone**, including empty containers, used PPE, and spill cleanup materials, should be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of **Medorinone** down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the procedural workflow for the safe handling of **Medorinone**, from receiving to disposal.



[Click to download full resolution via product page](#)

Caption: Procedural workflow for the safe handling of **Medorinone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Medorinone | C₉H₈N₂O | CID 5362132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Medorinone CAS#: 88296-61-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Medorinone]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1234610#personal-protective-equipment-for-handling-medorinone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com